

A Comparative Guide to Dodec-6-enoic Acid and Other Monounsaturated Fatty Acids

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Compound of Interest

Compound Name: *Dodec-6-enoic acid*

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In the landscape of lipid research, the biological significance of monounsaturated fatty acids (MUFAs) is a subject of continuous investigation. While molecules like oleic acid, palmitoleic acid, and sapienic acid have been extensively studied, revealing their intricate roles in metabolic regulation, cellular signaling, and disease, other MUFAs such as **Dodec-6-enoic acid** remain largely uncharacterized. This guide provides a comparative overview of **Dodec-6-enoic acid** alongside its more researched counterparts, highlighting the current state of knowledge and underscoring areas ripe for future exploration.

Chemical and Physical Properties: A Structural Overview

The fundamental characteristics of a fatty acid, including its carbon chain length and the position of its double bond, dictate its physical properties and, consequently, its biological function. Below is a comparison of the key chemical and physical properties of **Dodec-6-enoic acid**, oleic acid, palmitoleic acid, and sapienic acid.

Property	Dodec-6-enoic acid	Oleic acid	Palmitoleic acid	Sapienic acid
Molecular Formula	C12H22O2[1]	C18H34O2[2]	C16H30O2[3]	C16H30O2[4]
Molar Mass	198.30 g/mol [1]	282.47 g/mol [2]	254.41 g/mol [3]	254.41 g/mol [4]
Lipid Number	12:1n-6	18:1n-9[2]	16:1n-7[3]	16:1n-10[4]
Melting Point	Data not available	13-14 °C[2]	-0.1 °C[3]	Data not available
Boiling Point	Data not available	360 °C[2]	Data not available	Data not available
Solubility in Water	Data not available	Insoluble[2]	Data not available	Data not available

Biological Significance and Physiological Effects: Knowns and Unknowns

The biological activities of oleic acid, palmitoleic acid, and sapienic acid have been the focus of numerous studies, revealing their diverse physiological roles. In stark contrast, the biological significance of **Dodec-6-enoic acid** remains to be elucidated.

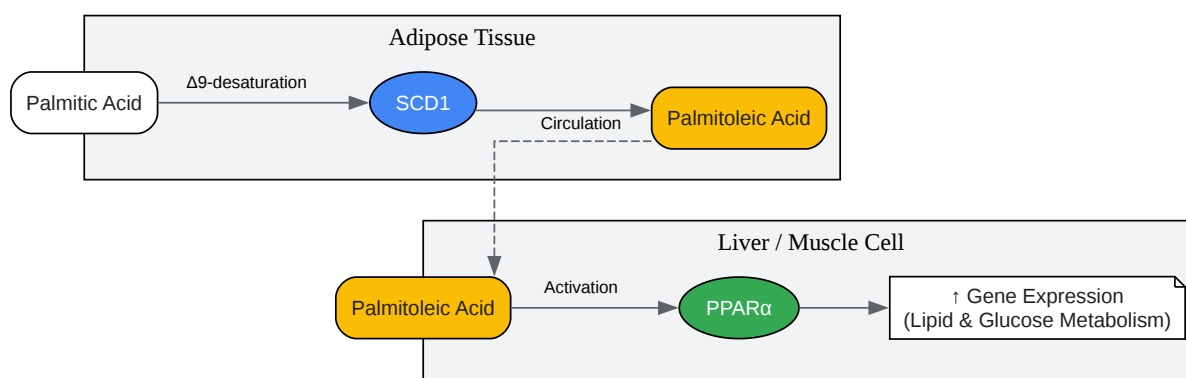
Fatty Acid	Key Biological Roles and Physiological Effects
Dodec-6-enoic acid	Data not available. As a medium-chain monounsaturated fatty acid, it is hypothesized to be a metabolic intermediate, but experimental evidence of its specific biological activities is currently lacking in the scientific literature.
Oleic acid	The most abundant fatty acid in nature, oleic acid is a major component of triglycerides and cell membranes. [2] It is recognized for its role in reducing LDL cholesterol when substituting for saturated fats in the diet. [2] [5] Oleic acid is also involved in various cellular processes, including the regulation of membrane fluidity and signaling pathways.
Palmitoleic acid	Often referred to as a "lipokine," palmitoleic acid is an omega-7 monounsaturated fatty acid that acts as a signaling molecule. [3] Animal and cell culture studies have demonstrated its anti-inflammatory properties and its ability to improve insulin sensitivity in the liver and skeletal muscles, with many of its effects mediated through the activation of PPAR-alpha. [3]
Sapienic acid	Unique to humans, sapienic acid is the most abundant fatty acid in sebum. [4] It plays a crucial role in skin health, exhibiting potent antibacterial activity against pathogens like <i>Staphylococcus aureus</i> . [4] Deficiencies in sapienic acid have been linked to skin conditions such as atopic dermatitis. [4]

Signaling Pathways: A Glimpse into Molecular Mechanisms

The signaling pathways modulated by these fatty acids are central to their physiological effects. While the pathways for oleic, palmitoleic, and sapienic acids are increasingly understood, no specific signaling pathways have been identified for **Dodec-6-enoic acid**.

Palmitoleic Acid as a Lipokine:

Palmitoleic acid, produced in adipose tissue, can act as a hormone-like signaling molecule (lipokine) to influence distant organs like the liver and muscle. Its effects on improving insulin sensitivity are partly mediated by the activation of Peroxisome Proliferator-Activated Receptor alpha (PPAR α), a nuclear receptor that regulates the expression of genes involved in lipid and glucose metabolism.

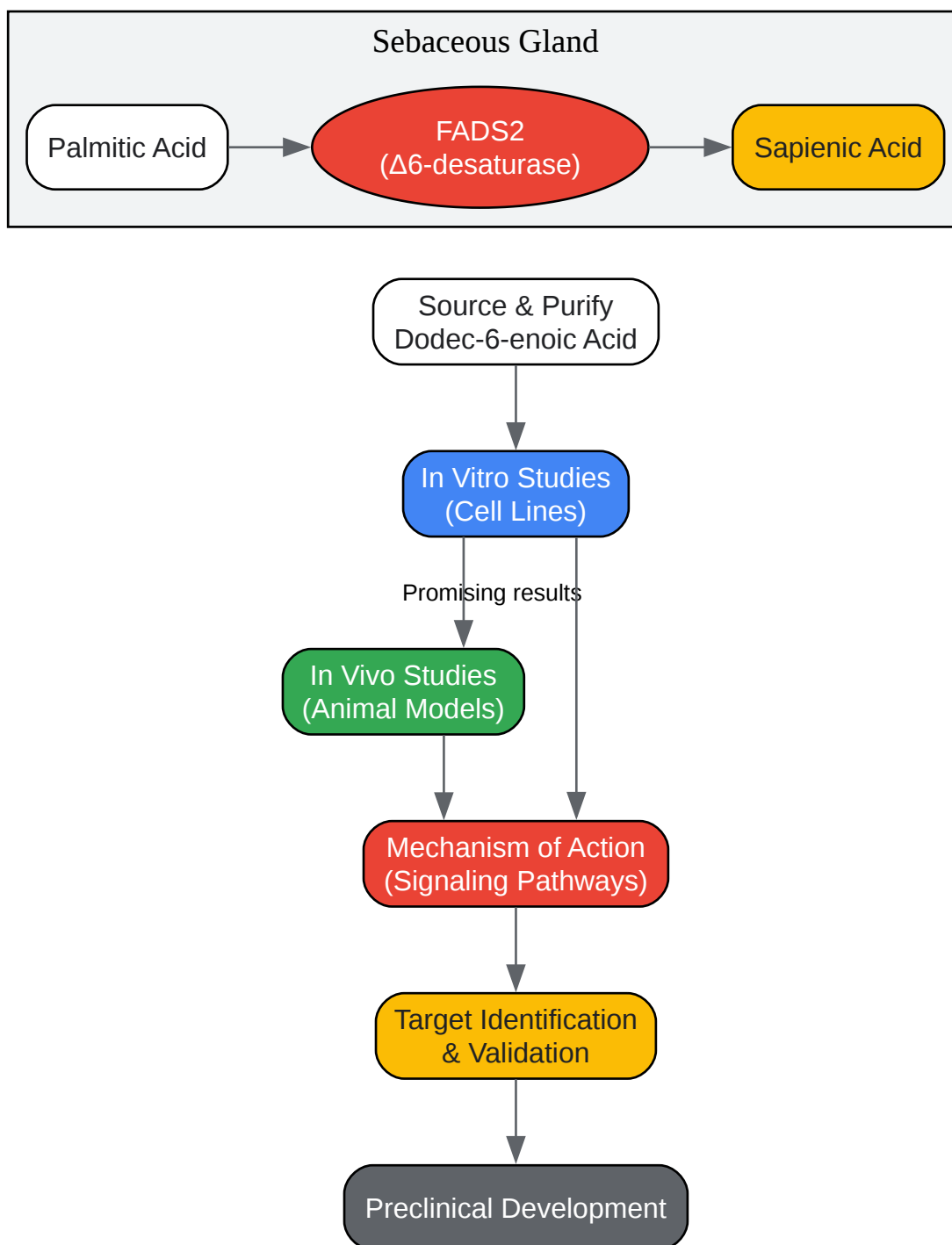


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Caption: Palmitoleic acid signaling pathway.

Biosynthesis of Sapienic Acid:

Sapienic acid is synthesized in human sebaceous glands from palmitic acid through the action of the enzyme Fatty Acid Desaturase 2 (FADS2), which introduces a double bond at the delta-6 position. This is a unique pathway as in other tissues, FADS2 typically acts on polyunsaturated fatty acids.



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References

- 1. Dodec-6-enoic acid | C₁₂H₂₂O₂ | CID 54539581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Comparison of monounsaturated fatty acids and carbohydrates for reducing raised levels of plasma cholesterol in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. MCT Oil: Health Benefits, Common Uses and side effects [webmd.com]
- 4. Cellular and physiological effects of medium-chain triglycerides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Comparison of the Effects of Monounsaturated Fatty Acids and Polyunsaturated Fatty Acids on Liver Lipid Disorders in Obese Mice - PMC [pmc.ncbi.nlm.nih.gov]
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